

Essential Safety and Handling Guide for L-Valine Ethyl Ester Tosylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Val-oet tos*

Cat. No.: *B15344852*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for handling L-Valine ethyl ester tosylate (**H-Val-OEt Tos**), a common reagent in peptide synthesis and drug development.^[1] Adherence to these procedures is critical for maintaining a safe laboratory environment.

Chemical Identification and Properties:

Property	Value	Source
Chemical Name	L-Valine ethyl ester tosylate	N/A
Synonyms	H-Val-OEt Tos, L-Valine 2-Hydroxyethyl Ester Tosylate	^[2]
Molecular Formula	C ₇ H ₁₅ NO ₃ · C ₇ H ₈ O ₃ S	^[2]
Molecular Weight	333.40 g/mol	^[2]
Form	Powder/Solid	^{[3][4]}
CAS Number	Not explicitly found for the tosylate salt. The hydrochloride salt (H-Val-OEt HCl) is 17609-47-1.	^{[3][4][5][6][7]}
Storage Temperature	2-8 °C	^[6]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for L-Valine ethyl ester tosylate was not located, information on similar compounds and chemical classes indicates the following potential hazards and required PPE. Amino acid esters may have toxic effects, and tosylates are known to be good leaving groups, implying reactivity.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Potential Hazards:

- Harmful if swallowed.[\[11\]](#)
- May cause skin and eye irritation.[\[12\]](#)[\[13\]](#)
- May cause respiratory tract irritation if inhaled as dust.[\[12\]](#)[\[14\]](#)
- Combustible solid; fine dust dispersed in air may create an explosion hazard.[\[14\]](#)

Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects against dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Prevents inhalation of fine powder.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.

Operational Plan: Step-by-Step Handling Procedures

- Preparation:

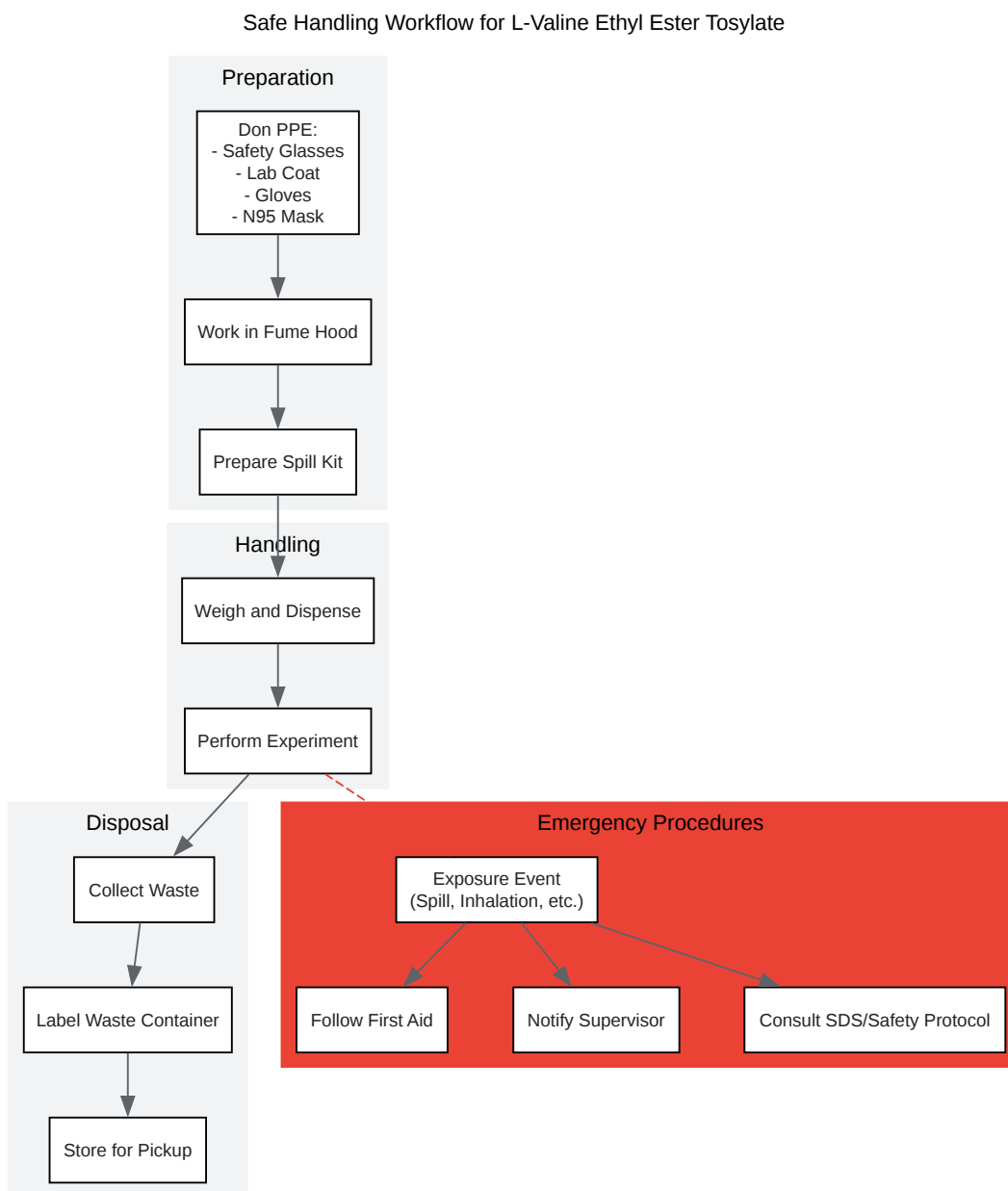
- Work in a well-ventilated area, preferably a chemical fume hood.
- Ensure all necessary PPE is worn correctly.
- Have an emergency eyewash station and safety shower readily accessible.
- Keep a spill kit appropriate for solid chemical spills nearby.
- Handling:
 - Avoid generating dust. Use techniques such as gentle scooping and weighing on a tared container within a fume hood.
 - Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling.
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[14\]](#)[\[15\]](#)
 - Skin Contact: Remove contaminated clothing and wash skin with soap and water.[\[15\]](#)
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[12\]](#)[\[14\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[14\]](#)

Disposal Plan

- Waste Collection:
 - Collect all waste material, including any contaminated PPE (gloves, masks), in a clearly labeled, sealed container for chemical waste.
- Disposal Route:

- Dispose of the chemical waste through your institution's designated hazardous waste disposal program. Do not dispose of it in regular trash or down the drain.^[16] All waste disposal must be in accordance with federal, state, and local environmental regulations.^[12]

Safe Handling Workflow for L-Valine Ethyl Ester Tosylate



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of L-Valine ethyl ester tosylate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H-Val-OEt·HCl | H-Val-OEt.HCl | C-protective Amino Acid | Ambeed.com [ambeed.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. L -Valine ethyl ester 99 17609-47-1 [sigmaaldrich.com]
- 4. L-缬氨酸乙酯 盐酸盐 99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. peptide.com [peptide.com]
- 6. H-Val-OEt [carbolution.de]
- 7. L-Valine Ethyl Ester Hydrochloride 17609-47-1 | TCI AMERICA [tcichemicals.com]
- 8. Spectrum of toxicities of amino acid methyl esters for myeloid cells is determined by distinct metabolic pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
- 12. peptide.com [peptide.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. redox.com [redox.com]
- 15. uprm.edu [uprm.edu]
- 16. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for L-Valine Ethyl Ester Tosylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15344852#personal-protective-equipment-for-handling-h-val-oet-tos]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com